

Long-term stability and storage of (S)-Zovegalisib solutions

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Compound of Interest

Compound Name: (S)-Zovegalisib

Cat. No.: B12370502

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Technical Support Center: (S)-Zovegalisib Solutions

This technical support center provides researchers, scientists, and drug development professionals with essential information on the long-term stability and storage of **(S)-Zovegalisib** solutions. Below you will find troubleshooting guides and frequently asked questions to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **(S)-Zovegalisib** as a solid and in solution?

A1: Proper storage is crucial for maintaining the integrity of **(S)-Zovegalisib**. For the solid powder, long-term storage at -20°C for up to 3 years or at 4°C for up to 2 years is recommended.^{[1][2]} Stock solutions, typically prepared in DMSO, should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^{[3][4]} To prevent degradation from repeated freeze-thaw cycles, it is best practice to aliquot stock solutions into single-use volumes.^{[3][4]}

Q2: My **(S)-Zovegalisib** solution appears to have precipitated after thawing or dilution. What should I do?

A2: Precipitation can occur if the compound's solubility limit is exceeded, especially when diluting a DMSO stock into an aqueous buffer. Here are some steps to address this:

- Sonication and Warming: Gentle warming and/or sonication can help redissolve the compound.[\[1\]](#)
- Fresh Preparation: It is always best to prepare fresh working solutions for experiments.[\[3\]](#)[\[4\]](#)
- Solvent Choice: Ensure you are using a suitable solvent. While DMSO is common, its hygroscopic nature (ability to absorb water) can affect solubility over time.[\[1\]](#)
- Stepwise Dilution: When preparing aqueous working solutions from a DMSO stock, a stepwise dilution can prevent precipitation.

Q3: I've noticed a color change in my **(S)-Zovegalisib** solution. Is it still usable?

A3: A color change in your stock or working solution may indicate chemical degradation or oxidation. This can be triggered by exposure to light, air, or impurities in the solvent. It is strongly recommended to discard any solution that has changed color and prepare a fresh stock from solid material to ensure the reliability of your experimental results.

Q4: How can I minimize the degradation of **(S)-Zovegalisib** in my experimental setup?

A4: To minimize degradation, it is recommended to prepare fresh working solutions for each experiment.[\[3\]](#)[\[4\]](#) If solutions need to be stored, even for a short period, they should be protected from light and kept at the recommended temperature. For in vivo experiments, it is advised to use the working solution on the same day it is prepared.[\[3\]](#)[\[4\]](#)

Storage and Stability Data

The following tables summarize the recommended storage conditions and stability of **(S)-Zovegalisib** in both solid and solution forms.

Table 1: Storage Conditions for **(S)-Zovegalisib**

Form	Storage Temperature	Duration
Solid Powder	-20°C	3 years[1][2]
4°C	2 years[1][2]	
In Solvent (DMSO)	-80°C	6 months[3][4]
-20°C	1 month[3][4]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(S)-Zovegalisib** in DMSO.

Materials:

- **(S)-Zovegalisib** solid powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Allow the vial of solid **(S)-Zovegalisib** to equilibrate to room temperature before opening to prevent condensation.
- Calculate the required amount of **(S)-Zovegalisib** and DMSO to achieve a 10 mM concentration. The molecular weight of Zovegalisib is 608.91 g/mol .
- Carefully weigh the **(S)-Zovegalisib** powder and add it to the appropriate vial.

- Add the calculated volume of anhydrous DMSO to the vial.
- Vortex the solution until the solid is completely dissolved. If necessary, use a sonicator or gentle warming to aid dissolution.
- Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquot the 10 mM stock solution into single-use, light-protected vials.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).^[3]^[4]

Protocol 2: Assessment of Long-Term Solution Stability

This protocol provides a general framework for assessing the long-term stability of **(S)-Zovegalisib** in a chosen solvent.

Materials:

- **(S)-Zovegalisib** stock solution
- Solvent of interest (e.g., DMSO, ethanol)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- HPLC-UV or LC-MS system
- Temperature-controlled storage units (e.g., -20°C, 4°C, room temperature)

Procedure:

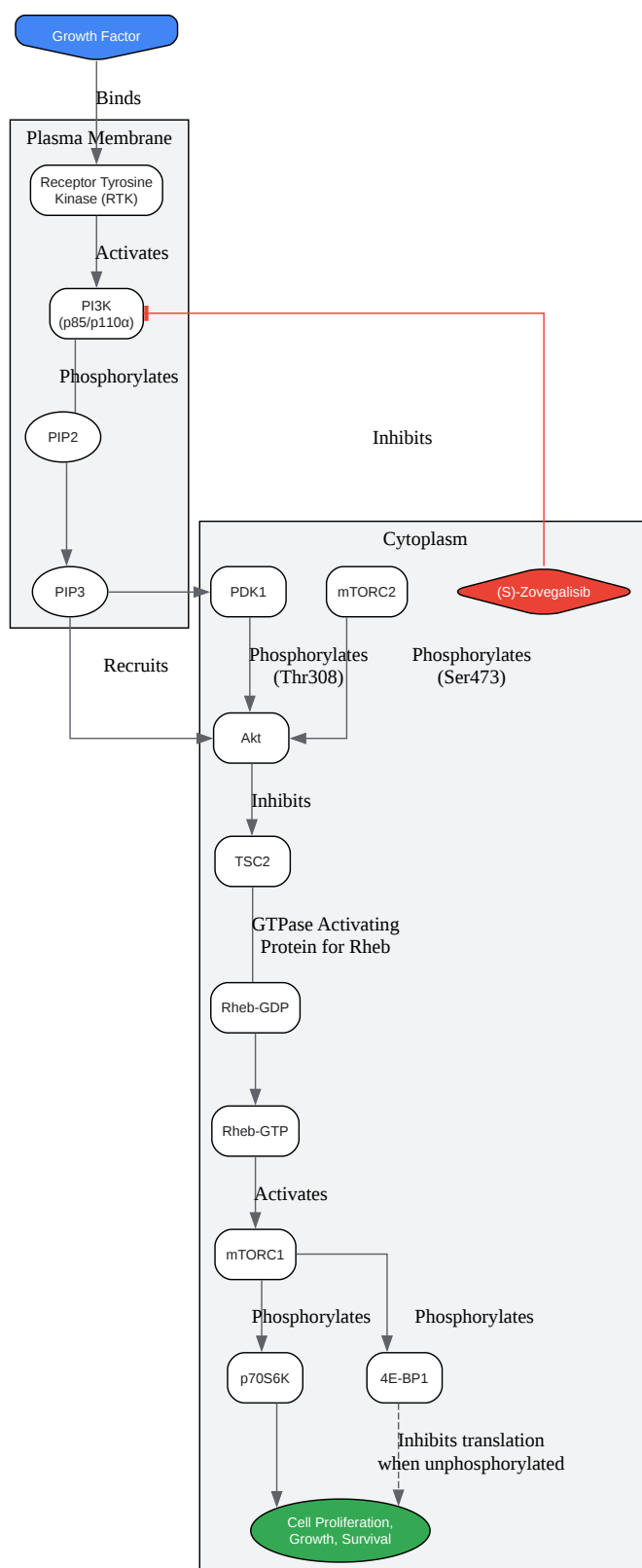
- Prepare a stock solution of **(S)-Zovegalisib** in the solvent of interest at a known concentration.
- Aliquot the solution into multiple amber glass vials to be stored under different temperature conditions and for different time points.

- Analyze an initial sample (T=0) to determine the initial concentration and purity using a validated stability-indicating HPLC-UV or LC-MS method.
- Store the aliquots at the selected temperatures (e.g., -20°C, 4°C, and room temperature) and protect them from light.
- At predetermined time points (e.g., 1 week, 1 month, 3 months, 6 months), retrieve one aliquot from each storage condition.
- Allow the aliquot to equilibrate to room temperature and analyze it using the same analytical method as the initial sample.
- Compare the concentration and purity of the stored samples to the initial (T=0) sample to determine the percentage of degradation.
- Record any changes in physical appearance, such as color or precipitation.

Visualizations

PI3K/Akt/mTOR Signaling Pathway

(S)-Zovegalisib is an allosteric, mutant-selective inhibitor of the p110 α catalytic subunit of PI3K.^{[5][6]} The diagram below illustrates the PI3K/Akt/mTOR signaling pathway and the point of inhibition by **(S)-Zovegalisib**.

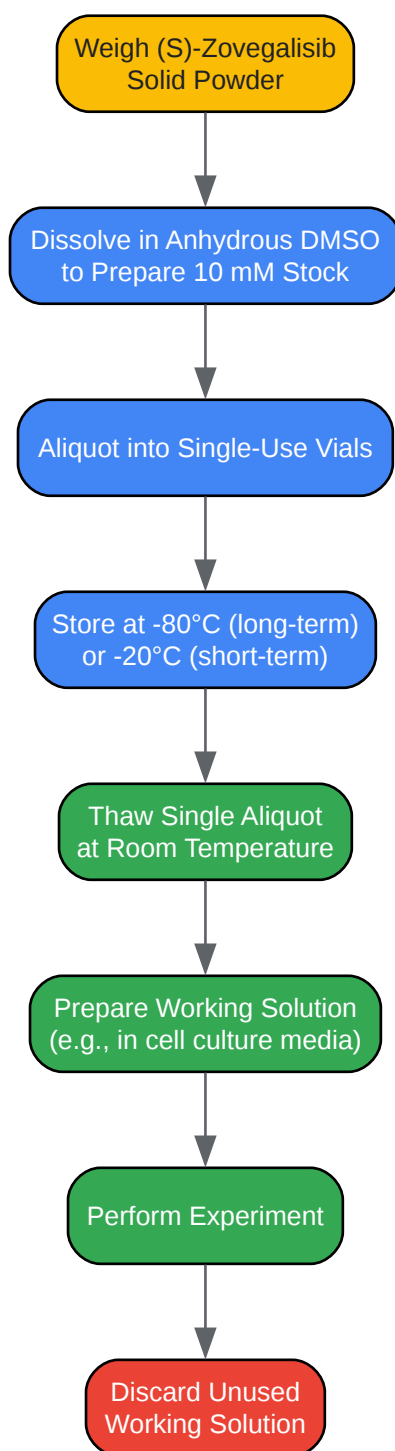


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Caption: The PI3K/Akt/mTOR signaling pathway is initiated by growth factor binding to a receptor tyrosine kinase, leading to the activation of PI3K. **(S)-Zovegalisib** inhibits the p110 α subunit of PI3K, blocking the downstream cascade that promotes cell proliferation and survival.

Experimental Workflow for Solution Preparation and Use

The following diagram outlines a logical workflow for the preparation and use of **(S)-Zovegalisib** solutions in a research setting.



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Caption: A recommended workflow for preparing and using **(S)-Zovegalisib** solutions to ensure consistency and minimize degradation.

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